

Technical Support Center: Enhancing Hydraulic Fracturing Efficiency in Tight Sands

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Compound of Interest

Compound Name: Petroleum

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during laboratory-scale hydraulic fracturing experiments in tight sand formations.

Troubleshooting Guides

This section provides solutions to specific problems that may arise during your experiments.

Issue 1: Premature Screenout Due to High Fluid Leakoff

Question: My experiment is terminating prematurely due to a rapid loss of fracturing fluid into the formation (fluid leakoff), preventing desired fracture propagation. How can I diagnose and control this?

Answer: High fluid leakoff in tight sands can occur, especially in naturally fractured formations, leading to rapid slurry dehydration and screenouts.^{[1][2]} A "dual-leakoff" phenomenon is sometimes observed where leakoff dramatically increases above a certain threshold pressure.^{[1][2]}

Troubleshooting Steps & Experimental Protocols:

- **Diagnose Dual Leakoff:** Conduct a minifrac experiment to determine if a dual-leakoff phenomenon is present.^{[1][2]} This involves injecting a small volume of fluid to initiate a

fracture and then monitoring the pressure decline. A sharp increase in the rate of pressure decline above a certain pressure indicates the onset of high leakoff.

- Fluid Loss Additives: Incorporate fluid loss additives into your fracturing fluid.
 - 100-mesh sand: Can be effective in controlling leakoff to some extent.[\[1\]](#)[\[2\]](#)
 - Nanoparticles (e.g., CaCO_3): Can act as a filtrate reducer. An experimental study can be conducted to determine the optimal concentration for the best filtration loss control effectiveness.[\[3\]](#)
- Surfactants and Microemulsions: Certain surfactants and microemulsion systems can reduce leakoff.[\[4\]](#) Laboratory-simulated comparison studies using sandpacked columns or core-flow investigations can identify the most effective agents for your specific rock type.[\[4\]](#)

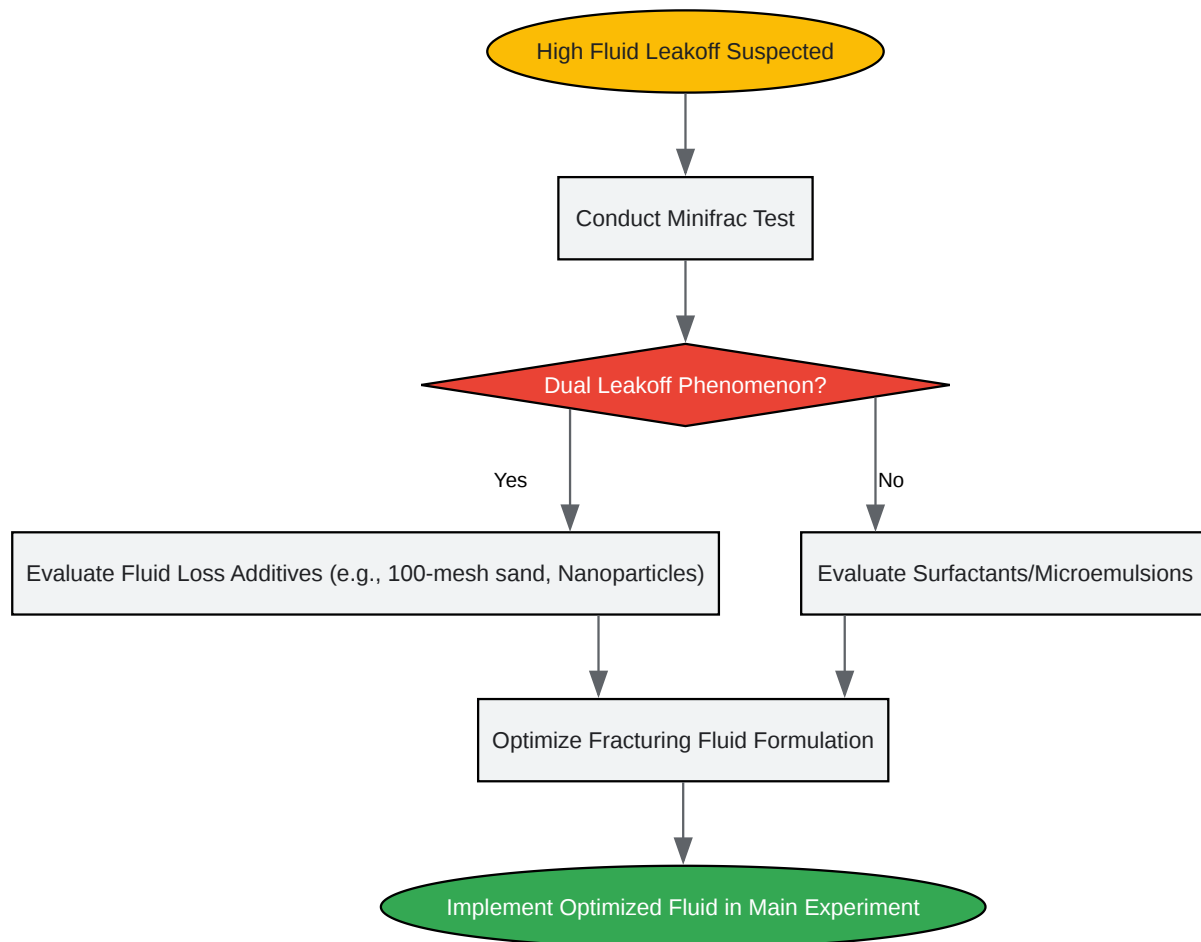
Experimental Protocol: Minifrac Test for Dual Leakoff Diagnosis

- Objective: To identify the presence of a dual-leakoff phenomenon and determine the threshold pressure.
- Apparatus: Core flooding system, high-pressure pump, pressure transducers, data acquisition system.
- Procedure:
 - Saturate the tight sand core sample with formation brine.
 - Confine the core in a triaxial cell under simulated reservoir stress conditions.
 - Inject a small, known volume of fracturing fluid at a constant rate to initiate a fracture.
 - Shut-in the injection and monitor the pressure decline over time.
 - Plot pressure versus the square root of time. A change in the slope of the pressure decline curve indicates a change in the leakoff coefficient. A sharp increase in the slope signifies the threshold pressure for dual leakoff.

Experimental Protocol: Evaluating Fluid Loss Additives

- Objective: To determine the effectiveness of different fluid loss additives in controlling leakoff.
- Apparatus: API filter press or a dynamic fluid loss cell, tight sand core wafers.
- Procedure:
 - Prepare different formulations of your fracturing fluid, each containing a specific type and concentration of a fluid loss additive.
 - Place a tight sand core wafer in the filter press or dynamic fluid loss cell.
 - Apply a differential pressure across the core wafer while flowing the fracturing fluid.
 - Measure the volume of fluid that leaks off through the core over a set period.
 - Compare the leakoff volumes for the different fluid formulations to identify the most effective additive.

Workflow for Diagnosing and Mitigating High Fluid Leakoff



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Caption: Workflow for addressing high fluid leakoff.

Issue 2: High Treatment Pressures and Near-Wellbore Tortuosity

Question: I am observing unexpectedly high injection pressures, which may be indicative of near-wellbore tortuosity. How can I confirm this and what are the mitigation strategies?

Answer: Near-wellbore tortuosity, the complex and non-planar propagation of fractures close to the wellbore, can cause significant friction pressure loss and lead to premature screenouts.[5]

This can be influenced by in-situ stress, perforation design, and the interaction between multiple fractures.[6][7]

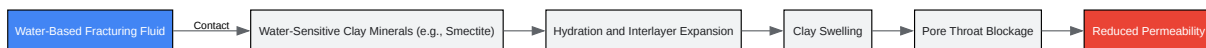
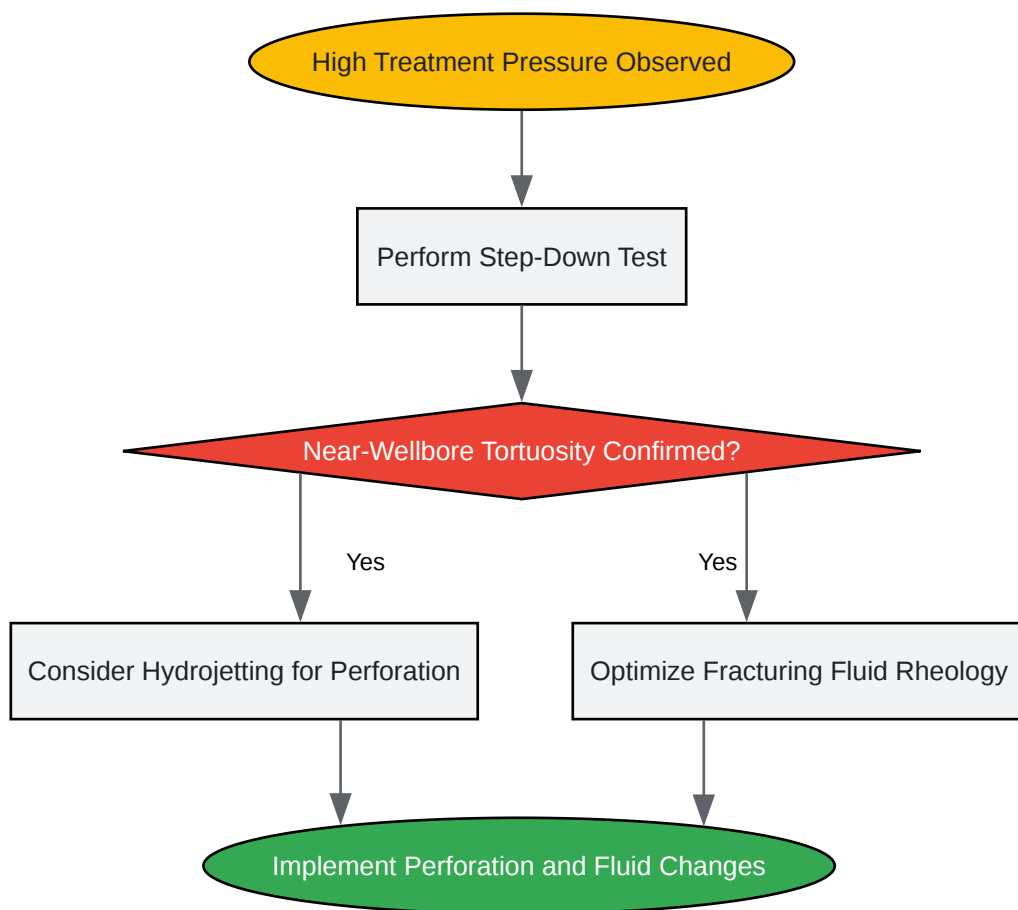
Troubleshooting Steps & Experimental Protocols:

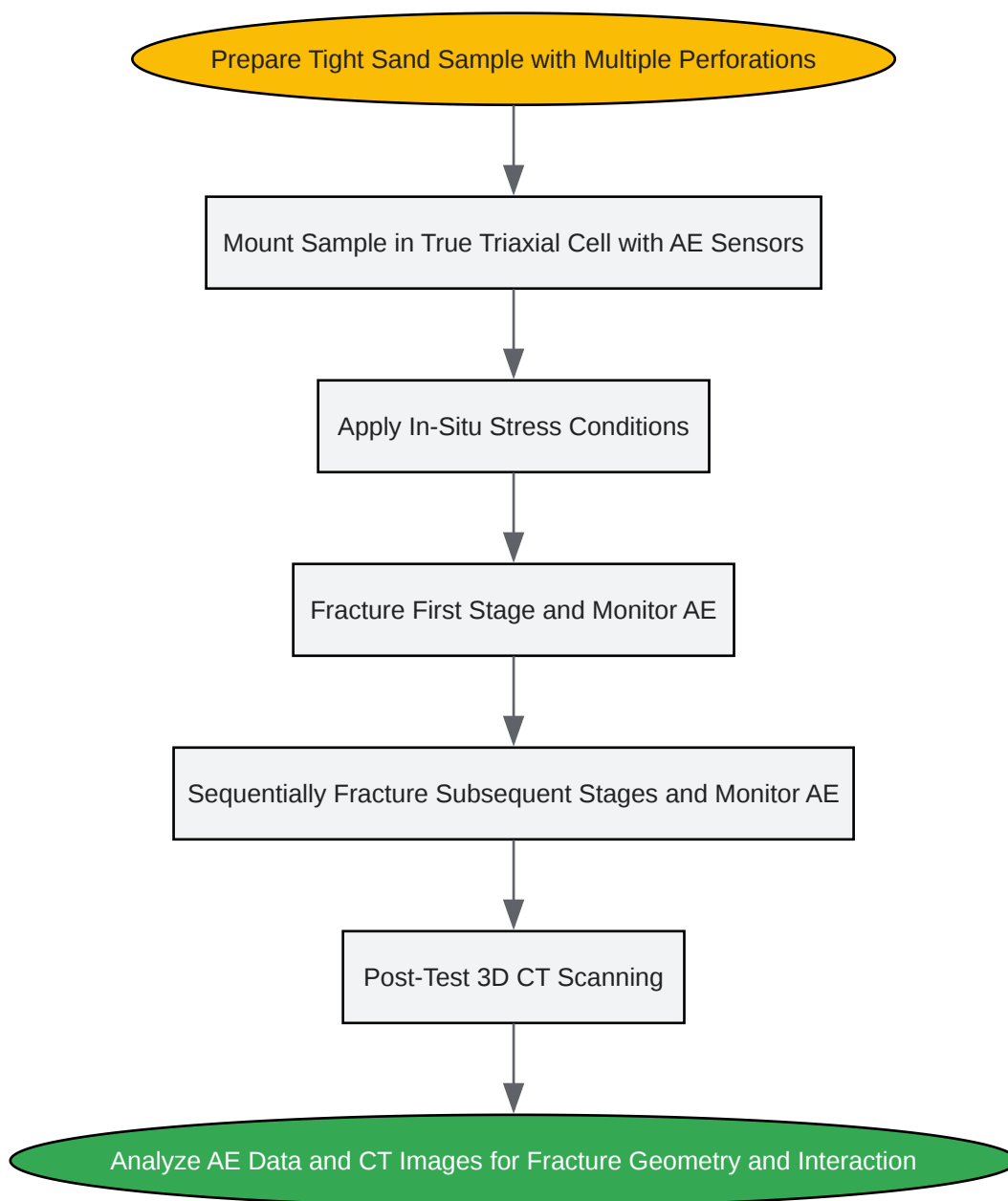
- Step-Down Test: Perform a step-down test to estimate near-wellbore and perforation friction. Low tortuosity is indicated by a relatively low near-wellbore friction pressure.[8]
- Hydrojetting: As a preventative measure, consider hydrojetting instead of conventional shaped-charge perforating to create cleaner and more uniform fracture initiation sites, which can reduce tortuosity.[5]
- Fracturing Fluid Rheology: Using more viscous fluids and higher injection rates can sometimes help in reducing near-wellbore fracture tortuosity.[9]

Experimental Protocol: Step-Down Test

- Objective: To quantify near-wellbore and perforation friction pressures.
- Apparatus: Core flooding system, high-pressure pump, pressure transducers.
- Procedure:
 - After a minifrac injection, allow the fracture to begin closing.
 - Inject fluid at a series of decreasing flow rates (steps).
 - Record the stabilized injection pressure at each flow rate.
 - Plot the bottom-hole pressure versus injection rate. The pressure intercept at zero flow rate provides an estimate of the fracture closure pressure, while the slope of the line can be used to analyze friction pressures. A significant pressure drop at the initial high rates that then flattens out can indicate high near-wellbore friction.

Logical Relationship for Mitigating Near-Wellbore Tortuosity





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